

maximum residue limit establishment for spiromesifen

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Compound Focus: Spiromesifen

CAS No.: 283594-90-1

Cat. No.: S543699

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Regulatory Status and MRLs

Spiromesifen is an insecticide and acaricide that continues to be authorized in some regions, with ongoing reviews and tolerance establishments.

| Region/ Body | Regulatory Status | Key Substances / Crops | Notes |
|---------------------|---------------------------|------------------------------------|--|
| European Union (EU) | Authorized (Under review) | Spiromesifen | MRL review under Article 12 of Regulation (EC) No 396/2005; some MRL proposals require further consideration by risk managers [1]. |
| United States (EPA) | Authorized | Spiromesifen (Oranges, Orange oil) | Tolerance established at 0.15 ppm for oranges and 40.0 ppm for orange oil (effective June 2024) [2]. |
| Codex Alimentarius | MRLs Established | Spiromesifen | Codex Maximum Residue Limits (CXLs) are a reference point for international standards and EU reviews [1]. |

Analytical Methods and Experimental Data

Research provides validated methods for simultaneous determination of **spiromesifen** and similar compounds, along with data on its behavior in crops.

Analytical Method for Residue Determination

A 2023 study developed and validated a method for determining **spiromesifen** and spirodiclofen residues in tomato fruit [3].

- **Sample Preparation:** Based on the QuEChERS approach. Tomato samples are **extracted with acetonitrile**. For LC-MS/MS analysis, a **4-fold dilution of the raw extract** was found optimal to minimize matrix effects [3].
- **Instrumental Analysis:** Using **UPLC-MS/MS (Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry)** with electrospray ionization (ESI) in positive mode [3].
- **Method Validation:** The method was validated with the following parameters [3]:

| Parameter | Spiromesifen | Spirodiclofen |
|---|--------------|---------------|
| Linearity Range | 1–100 µg/kg | 0.5–100 µg/kg |
| Correlation Coefficient (R ²) | ≥ 0.9993 | ≥ 0.9991 |
| Limit of Quantification (LOQ) | 5 µg/kg | 5 µg/kg |
| Average Recovery | 89.23–97.22% | 89.23–97.22% |
| Matrix Effect | -9.8% | -7.2% |

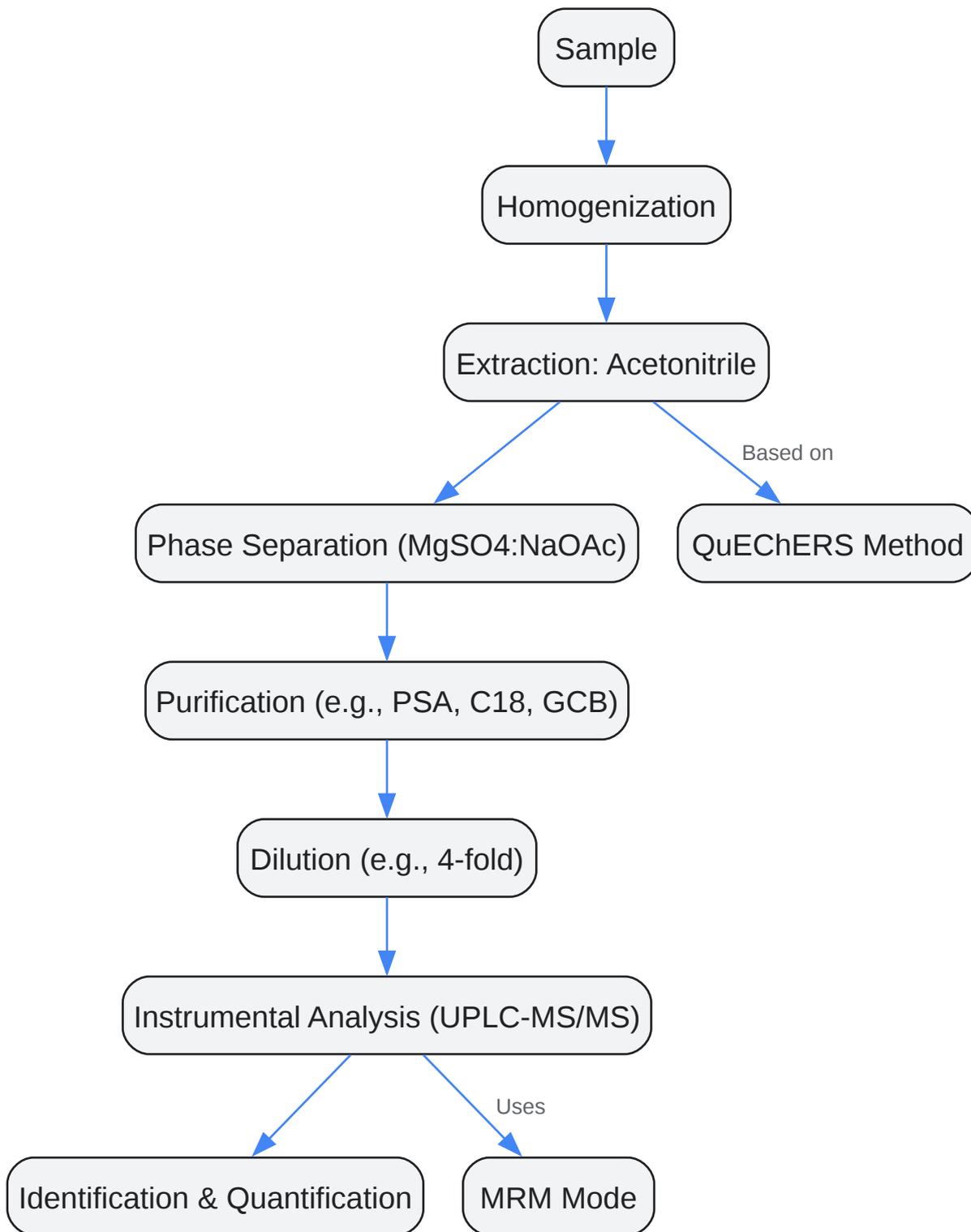
Dissipation and Residue Data in Tomatoes

The same 2023 study under field conditions provides key data on how these substances break down [3]:

| Compound | Half-life (Days) | Final Residue Range (mg/kg) | Assessment |
|----------------------|------------------|-----------------------------|--|
| Spiromesifen | 1.49 - 1.83 days | 0.307 - 0.751 mg/kg | Below EU MRLs; chronic risk assessment indicates safety for adult consumers [3]. |
| Spirodiclofen | 1.91 - 2.38 days | 0.101 - 0.398 mg/kg | Below EU MRLs; chronic risk assessment indicates safety for adult consumers [3]. |

Analytical Workflow

The general workflow for determining **spiromesifen** residues in a food matrix, as validated in the studies, can be summarized as follows:



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Important Considerations for Comparison

- **Metabolites:** For a complete risk assessment, note that the metabolites of **spiromesifen** can be of toxicological concern and may need to be included in the residue definition for enforcement, similar to its relative spirotetramat [4].
- **Regional Variations:** MRLs are not universal. The tolerance for orange oil in the U.S. is set at 40.0 ppm [2], but limits can differ for other crops and in other jurisdictions like the EU. Always consult the specific MRL database for your target market.

Research and Regulatory Gaps

- **Ongoing Review:** The EU indicates that while no consumer health risk was identified for **spiromesifen**, the MRL proposals still require further consideration by risk managers, suggesting some data may be incomplete [1].
- **Comparative Toxicity:** When comparing alternatives, note that spirodiclofen, a related compound, is classified as **carcinogenic 1B (H351)** in the EU, meaning it is presumed to have carcinogenic potential for humans [5].

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